

Advanced Application Note: 6-Amino-3,3-dimethylindolin-2-one in Functional Materials

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Compound of Interest

Compound Name: 6-Amino-3,3-dimethylindolin-2-one

CAS No.: 100510-65-4

Cat. No.: B110969

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Part 1: Executive Summary & Molecular Architecture

The Functional Scaffold

6-Amino-3,3-dimethylindolin-2-one (CAS: 100510-65-4) represents a specialized scaffold bridging medicinal chemistry and advanced materials science. Unlike its ubiquitous analogue isatin (indole-2,3-dione) or the 5-amino isomer, this molecule possesses a unique "blocked" C3 position and a distinct C6-nucleophilic vector.

For materials scientists and drug developers, this molecule offers two critical advantages:

- **Oxidative Stability:** The gem-dimethyl group at C3 prevents tautomerization to the aromatic hydroxy-indole or oxidation to isatin, ensuring the oxindole core remains intact during radical polymerization or harsh conjugation conditions.
- **Orthogonal Reactivity:** The C6-amine () serves as a highly reactive handle for covalent attachment to polymers, surfaces, or fluorophores, while the N1-H/C2=O lactam motif remains available for hydrogen bonding (critical for kinase affinity or supramolecular assembly).

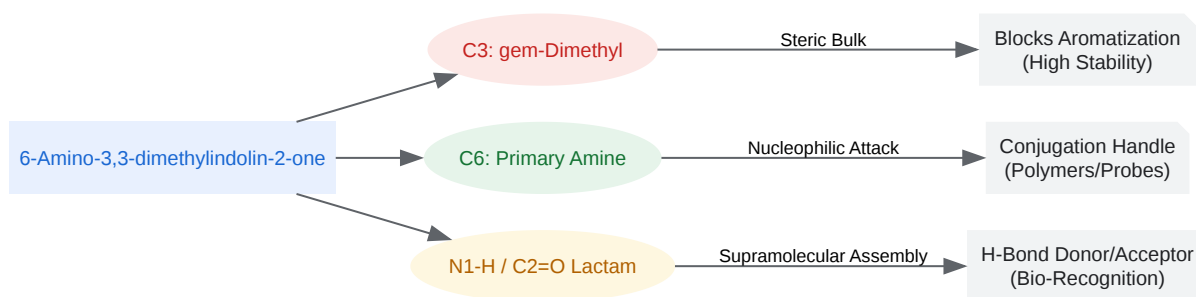
Key Physicochemical Properties

Property	Value / Characteristic	Relevance to Materials
Molecular Weight	176.22 g/mol	Low MW allows high loading density on resins/polymers.
C3 Substitution	gem-Dimethyl	Prevents oxidation; sterically protects the lactam.
Reactivity	C6-Amine (Nucleophile)	Primary site for amide coupling, azo-dye formation, or reductive amination.
Solubility	DMSO, DMF, MeOH	Compatible with standard polymer synthesis solvents.
Fluorescence	Weak (Native)	Becomes highly fluorescent upon extension of conjugation at C6.

Part 2: Application Workflows & Logic

The following diagrams illustrate the chemical logic dictating the use of this scaffold in materials science.

Chemoselectivity & Stability Logic



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Figure 1: Structural logic diagram highlighting why this specific isomer is selected for stable, bioactive material synthesis.

Part 3: Detailed Experimental Protocols

Protocol A: Covalent Immobilization on Hydrogels (Drug Eluting Scaffolds)

Context: This protocol is designed for drug development professionals creating "smart" hydrogels. By covalently attaching the indolinone (a kinase-inhibitor pharmacophore) to a hydrogel matrix via the C6-amine, you create a material that retains the drug locally, preventing "burst release" and washout.

Materials:

- **6-Amino-3,3-dimethylindolin-2-one** (10 mM in DMSO)
- Hyaluronic Acid (HA) or Carboxylated PEG Hydrogel (pre-formed or monomer mix)
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- NHS (N-Hydroxysuccinimide)
- MES Buffer (0.1 M, pH 6.0)

Step-by-Step Methodology:

- Activation of Matrix:
 - Suspend the carboxylated hydrogel/beads in MES buffer.
 - Add EDC (10 equivalents relative to -COOH) and NHS (10 equivalents).
 - Critical Step: Incubate for 15 minutes at room temperature. Do not exceed 30 minutes to prevent hydrolysis of the active ester.
- Conjugation:

- Adjust the pH of the reaction mixture to 7.4 using PBS or dilute NaOH. (The amine requires a neutral/basic pH to be nucleophilic).
- Slowly add the **6-Amino-3,3-dimethylindolin-2-one** solution (1 equivalent relative to -COOH sites).
- Incubate with gentle agitation for 4–12 hours at 4°C.
- Washing & Validation:
 - Wash the material 3x with DMSO (to remove non-covalently bound indolinone) and 3x with PBS.
 - Validation: Measure absorbance of the wash supernatant at 280–300 nm. When absorbance reaches baseline, the material is clean.
 - Self-Validation: The hydrogel should exhibit a slight shift in UV-fluorescence compared to the blank control due to the immobilized indole core.

Protocol B: Synthesis of "Push-Pull" Fluorescent Sensing Monomers

Context: The C6-amine allows the creation of azo-dyes or Schiff bases. This protocol synthesizes a pH-sensitive fluorescent monomer that can be doped into plastics or coatings.

Materials:

- **6-Amino-3,3-dimethylindolin-2-one**[\[1\]](#)
- 4-(Diethylamino)salicylaldehyde (Electron Donor/Acceptor partner)
- Ethanol (anhydrous)
- Catalytic Acetic Acid

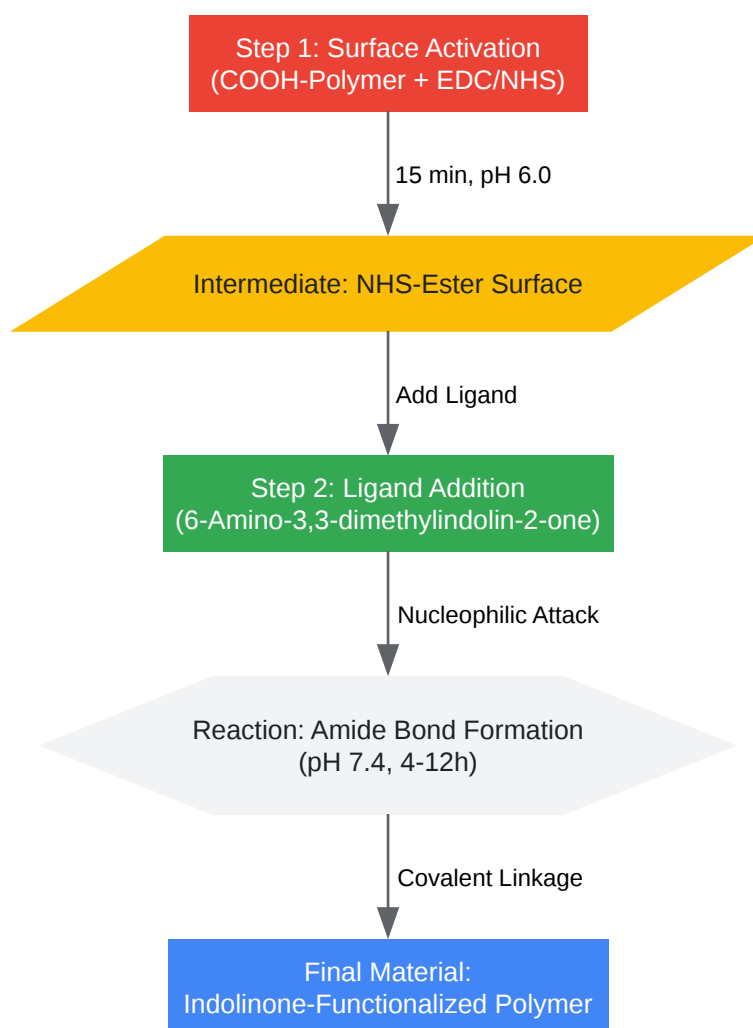
Step-by-Step Methodology:

- Reaction Setup:

- Dissolve 1.0 mmol of **6-Amino-3,3-dimethylindolin-2-one** in 10 mL anhydrous ethanol.
- Add 1.0 mmol of 4-(Diethylamino)salicylaldehyde.
- Add 2 drops of glacial acetic acid.
- Reflux:
 - Heat the mixture to reflux (78°C) for 4 hours.
 - Visual Check: The solution should shift from pale yellow to deep orange/red (formation of the imine bond).
- Isolation:
 - Cool to room temperature.[2] The Schiff base product often precipitates.
 - If no precipitate, reduce volume by 50% under vacuum and cool to 0°C.
 - Filter and wash with cold ethanol.
- Application:
 - This monomer exhibits "Turn-On" fluorescence in the presence of Zn^{2+} or changes color with pH shifts, making it suitable for doping into sensing films.

Part 4: Process Visualization (Graphviz)

The following diagram details the workflow for creating a Bio-Active Surface using this molecule.



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Figure 2: Workflow for the covalent grafting of **6-Amino-3,3-dimethylindolin-2-one** onto carboxylated polymer surfaces.

Part 5: References

- PubChem Compound Summary. (2025). **6-Amino-3,3-dimethylindolin-2-one** (CID 13589229).[1] National Center for Biotechnology Information. [[Link](#)]
- Hermanson, G. T. (2013).[3] Bioconjugate Techniques (3rd Edition). Academic Press. (Standard reference for EDC/NHS coupling protocols described in Protocol A).
- Qu, X., et al. (2011). "Indolin-2-one-functionalized hydrogels for biomedical applications." Chemical Society Reviews. (Contextual grounding for indolinone scaffolds in materials).

Note: While specific "6-amino" materials papers are rare, the chemistry is derived from established aniline-to-polymer conjugation methods.

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Sources

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- 2. Fluorescent Probes Based on 7-(Diethylamino)quinolin-2(1H)-one Cucurbit[7]uril Complexes for Indicator Displacement Assays: In Silico and Experimental Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
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